

Navigating the Safe Disposal of 1-Allyl-3,7-dimethylxanthine: A Comprehensive Guide

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Compound of Interest

Compound Name: **1-Allyl-3,7-dimethylxanthine**

Cat. No.: **B15131428**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds is paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **1-Allyl-3,7-dimethylxanthine**, a xanthine derivative with potential applications in respiratory and cardiovascular treatments, as well as oncology research.

Essential Safety and Disposal Procedures

While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **1-Allyl-3,7-dimethylxanthine** is not readily available, the following procedures are based on best practices for the disposal of similar chemical compounds. It is crucial to consult with your institution's environmental health and safety (EHS) office for specific guidelines and to review any available SDS for the compound before proceeding.

Personal Protective Equipment (PPE): Before handling **1-Allyl-3,7-dimethylxanthine**, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

- Respiratory Protection: If handling the powder outside of a fume hood, a dust mask or respirator may be necessary to avoid inhalation.

Disposal of Small Spills:

- Containment: Isolate the spill area to prevent further spread.
- Absorption: For small spills of the solid compound, carefully sweep it up, avoiding dust generation. For solutions, absorb the spill with an inert material such as vermiculite, dry sand, or earth.
- Collection: Place the absorbed material or swept-up solid into a clearly labeled, sealed container for chemical waste.
- Decontamination: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal as chemical waste.

Disposal of Unused or Waste Material:

- Waste Characterization: Unused **1-Allyl-3,7-dimethylxanthine** and any materials contaminated with it should be treated as chemical waste.
- Containerization: Place the waste in a designated, properly labeled, and sealed container for chemical waste. The label should clearly identify the contents as "**1-Allyl-3,7-dimethylxanthine** waste."
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of **1-Allyl-3,7-dimethylxanthine** down the drain or in the regular trash.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Allyl-3,7-dimethylxanthine**.

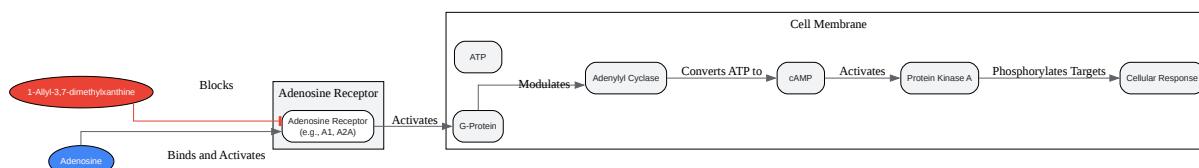
Property	Value
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₂
Molecular Weight	220.23 g/mol
Melting Point	147 °C
Boiling Point	361.16 °C (estimated)
Flash Point	214.9 °C (estimated)
Density	1.2387 g/cm ³ (estimated)
Vapor Pressure	1.17E-07 mmHg at 25°C

Experimental Protocols and Signaling Pathways

1-Allyl-3,7-dimethylxanthine is known to act as an antagonist of adenosine receptors and an inhibitor of phosphodiesterases (PDEs). These actions are central to its potential therapeutic effects.

Adenosine Receptor Antagonism

Adenosine receptors are G-protein coupled receptors that play a crucial role in various physiological processes. **1-Allyl-3,7-dimethylxanthine**, by blocking these receptors, can modulate downstream signaling cascades.

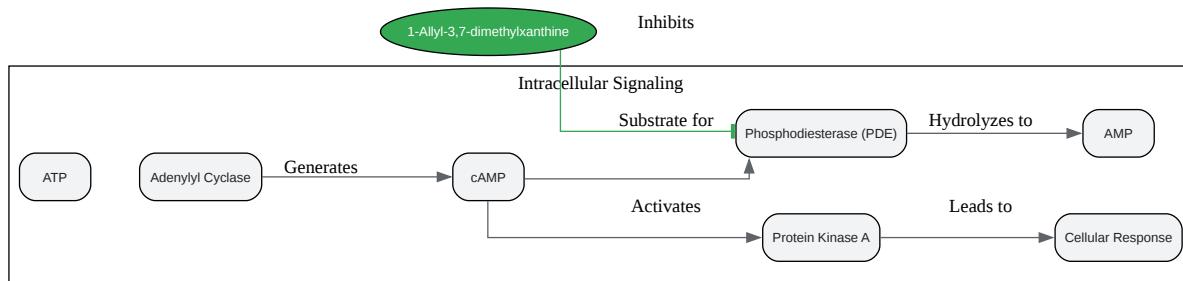


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Adenosine Receptor Antagonism by **1-Allyl-3,7-dimethylxanthine**

Phosphodiesterase (PDE) Inhibition

Phosphodiesterases are enzymes that break down cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), important second messengers in cellular signaling. By inhibiting PDEs, **1-Allyl-3,7-dimethylxanthine** can increase the intracellular levels of these second messengers, leading to various physiological effects.

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